

commercial suppliers of 2-(5-Nitropyridin-2-yloxy)ethanol

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Compound of Interest

Compound Name: 2-(5-Nitropyridin-2-yloxy)ethanol

Cat. No.: B127943

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An In-depth Technical Guide to **2-(5-Nitropyridin-2-yloxy)ethanol** for Researchers and Drug Development Professionals

Introduction

2-(5-Nitropyridin-2-yloxy)ethanol (CAS No. 143071-39-0) is a heterocyclic building block that has garnered interest within the chemical and pharmaceutical research communities. Its structure, featuring a nitropyridine core linked to an ethanol group via an ether bond, makes it a versatile intermediate for the synthesis of more complex molecules. This guide provides an in-depth overview of its chemical properties, commercial availability, safety protocols, and applications, designed for scientists and professionals engaged in drug discovery and chemical synthesis. The nitropyridine moiety is a common pharmacophore, and its functionalization, facilitated by intermediates like this, is a key strategy in medicinal chemistry.[\[1\]](#)

Physicochemical Properties

Understanding the fundamental properties of a chemical is critical for its proper handling, storage, and application in experimental design. **2-(5-Nitropyridin-2-yloxy)ethanol** is typically a white to off-white solid at room temperature.[\[2\]](#) Key quantitative data are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	143071-39-0	[2] [3] [4] [5]
Molecular Formula	C7H8N2O4	[2] [3]
Molecular Weight	184.15 g/mol	[2] [3]
Melting Point	112-114°C	[2]
Boiling Point (Predicted)	355.7 ± 27.0 °C	[2]
Density (Predicted)	1.389 ± 0.06 g/cm3	[2]
pKa (Predicted)	13.97 ± 0.10	[2]
Appearance	White to off-white Solid	[2]

Commercial Availability and Sourcing

2-(5-Nitropyridin-2-yloxy)ethanol is available from several specialized chemical suppliers. When sourcing this reagent, it is crucial for researchers to consider factors such as purity, available quantities, and lead times. Purity levels of 98% or higher are commonly offered.[\[2\]](#)[\[5\]](#) The following table provides a non-exhaustive list of commercial vendors.

Supplier	Product Name/Synonym	CAS Number	Notes
BLDpharm	2-(5-Nitropyridin-2-yloxy)ethanol	143071-39-0	Research use only.[3]
Alchem.Pharmtech	2-(5-Nitropyridin-2-yloxy)ethanol	143071-39-0	Catalog No. Z-08953. [4]
ChemicalBook	2-(5-Nitro-2-pyridyloxy)ethanol	143071-39-0	Lists multiple suppliers like Apolloscientific.[2]
Hunan Russell Chemicals	2-(5-Nitropyridin-2-yloxy)ethanol	143071-39-0	Offers purity of 98%. [5]
2a biotech	2-(5-NITROPYRIDIN-2-YLOXY)ETHANOL	N/A	Catalog No. 2A-0115888.[6]
Aribo Biotechnology	2-(5-Nitropyridin-2-yloxy)ethanol	143071-39-0	Provides pricing information.
Pharmalego	N/A	N/A	Specializes in nitropyridine building blocks.[7]
BOC Sciences	2-[(5-Nitropyridin-2-yl)amino]ethanol	25948-12-3	Note: This is a structural isomer, not the topic compound. Included for structural comparison awareness.[8]

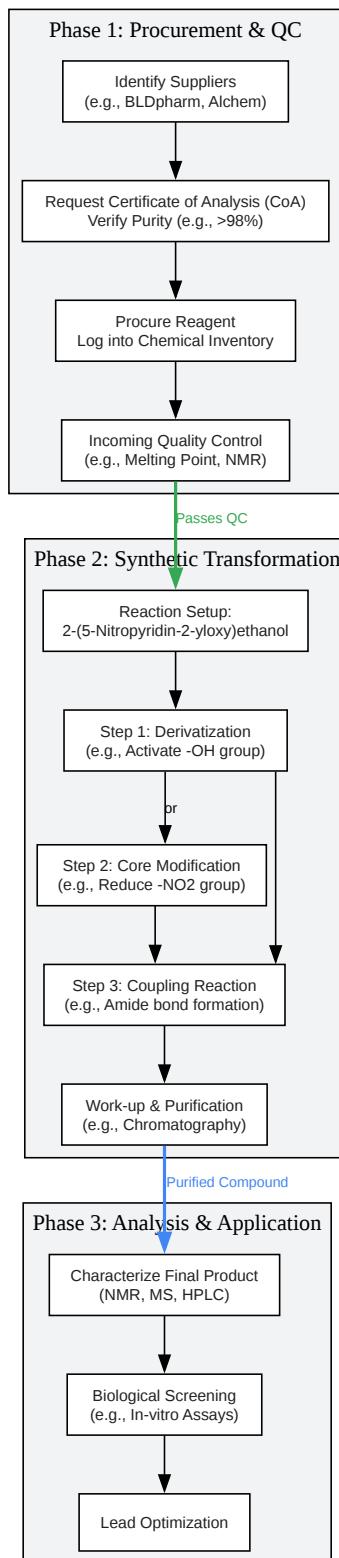
Applications in Drug Discovery and Chemical Synthesis

The primary utility of **2-(5-Nitropyridin-2-yloxy)ethanol** lies in its role as an intermediate in organic synthesis. The nitropyridine ring is a key electrophilic component, and the terminal hydroxyl group provides a reactive handle for further derivatization.

Core Utility: A Versatile Building Block This compound serves as a valuable building block for creating more elaborate molecular architectures. For instance, related nitropyridine structures are crucial starting materials in the synthesis of potential anticancer agents, such as pyrido[4,3-b][9]oxazines and pyrido[4,3-b][9]thiazines.^{[1][8]} The nitro group can be reduced to an amine, which can then undergo a wide range of transformations, including acylation, alkylation, or diazotization, further expanding its synthetic potential.

The general workflow for utilizing such an intermediate in a drug development campaign is visualized below.

General Workflow for a Chemical Intermediate in Drug Discovery

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Caption: Workflow from procurement to application.

This structured approach ensures that the starting material's quality is validated before it is incorporated into a multi-step synthesis, where impurities could compromise reaction outcomes and lead to costly delays.

Safety, Handling, and Storage Protocols

As with any chemical reagent, proper safety precautions are paramount. The hazard profile for **2-(5-Nitropyridin-2-yloxy)ethanol** indicates it can cause skin, eye, and respiratory irritation.[2] The following protocols are synthesized from standard Safety Data Sheets (SDS) and must be followed.

Hazard Identification:

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]
- Signal Word: Warning.[2]

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[10][11]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [10] Remove and wash contaminated clothing before reuse.[9][10]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[9] [10] If exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[11]

Handling and First Aid Procedures:

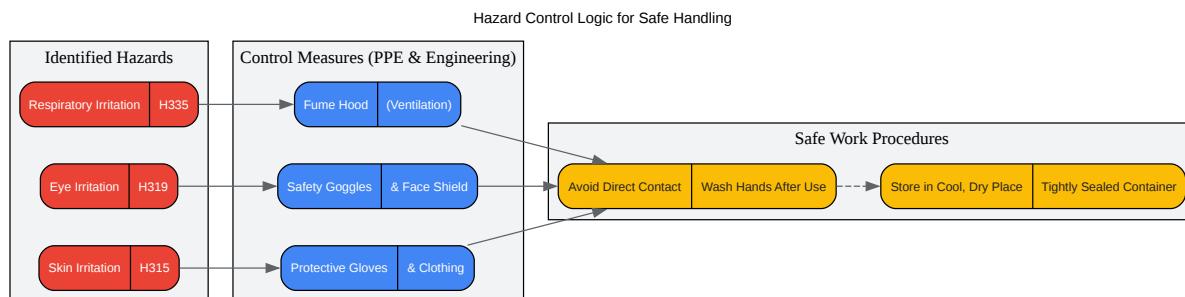
- Avoid Contact: Prevent contact with skin, eyes, and clothing. Do not breathe dust or fumes. [9][10]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[9][10] Facilities should be equipped with an eyewash fountain and safety shower.[9][10]

- In Case of Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[9][10]
- In Case of Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[9][10]
- In Case of Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[9][10]
- In Case of Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical assistance.[11]

Storage Conditions:

- Store in a tightly-closed container in a dry, cool, and well-ventilated area.[9][10]
- Keep away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[10][11]
- The recommended storage condition is sealed in dry, room temperature.[2][3]

The logical relationship between hazard identification and control measures is illustrated in the diagram below.



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Caption: Mapping hazards to control measures.

Conclusion

2-(5-Nitropyridin-2-yloxy)ethanol is a readily available chemical intermediate with clear applications in synthetic and medicinal chemistry. Its utility as a building block for potentially bioactive compounds makes it a valuable reagent for researchers in drug development. Adherence to stringent safety and handling protocols is essential for its use in a laboratory setting. By leveraging the information from reliable commercial suppliers and understanding its chemical properties, researchers can effectively integrate this compound into their discovery workflows.

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